

An In-depth Technical Guide on the Environmental Fate of Metaldehyde

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Compound of Interest

Compound Name: Metaldehyde

Cat. No.: B1193070

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive review of the environmental fate of **metaldehyde**, a widely used molluscicide. The document details its degradation pathways, persistence in various environmental compartments, and the analytical methodologies used for its detection. Quantitative data are summarized in tables for comparative analysis, and key processes are visualized through diagrams to facilitate understanding.

Physicochemical Properties of Metaldehyde

Metaldehyde (r-2,c-4,c-6,c-8-tetramethyl-1,3,5,7-tetroxocane) is a cyclic tetramer of acetaldehyde.^{[1][2]} Its chemical and physical properties are crucial for understanding its environmental behavior. It is a white, crystalline solid with a relatively high water solubility and low soil adsorption coefficient, which contributes to its mobility in the environment.^{[1][3][4]}

Property	Value	Reference(s)
Chemical Formula	C ₈ H ₁₆ O ₄	
Molecular Weight	176.2 g/mol	
CAS Number	108-62-3	
Water Solubility	188 - 260 mg/L (at 20-30°C)	
Adsorption Coefficient (Koc)	240	
Log Koc	0.18 - 0.37	
Log Kow (Octanol-Water Partition Coefficient)	0.12	
Vapor Pressure	Negligible at room temperature	

Environmental Fate and Transport

Metaldehyde's high mobility and variable persistence present significant environmental challenges, particularly concerning water resource contamination.

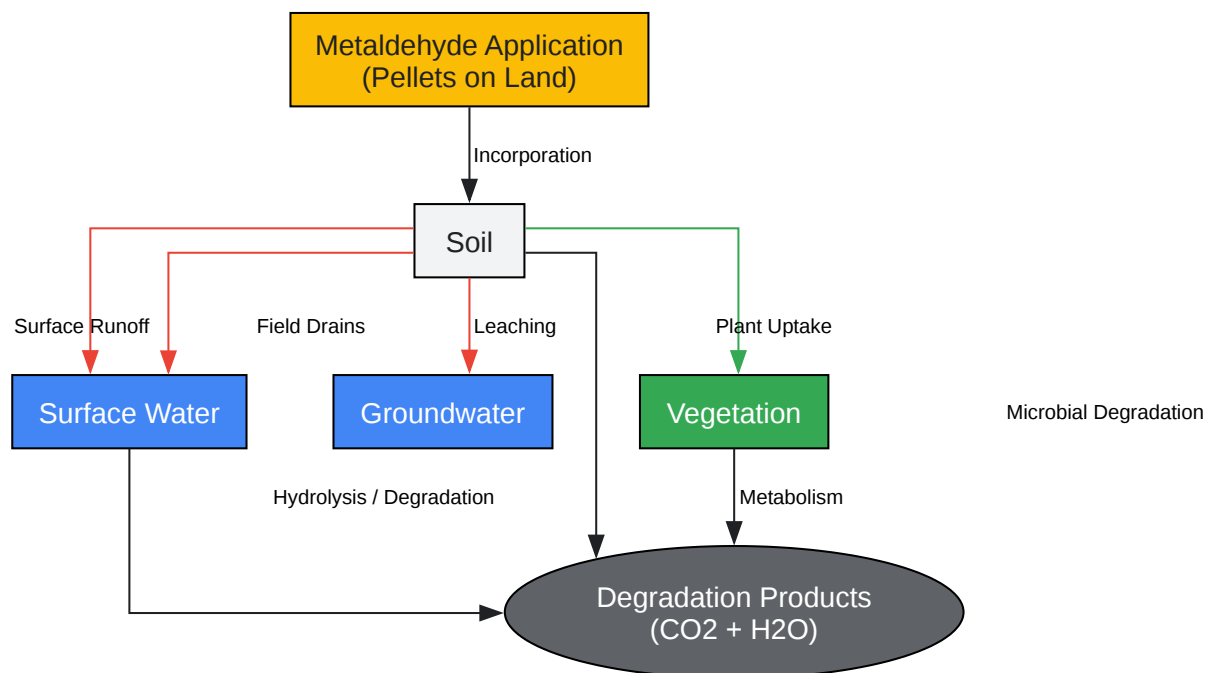
In soil, **metaldehyde** primarily degrades through microbial action into acetaldehyde, which is then further mineralized to carbon dioxide and water. Its persistence, measured by its half-life (DT50), is highly variable and depends on environmental conditions such as soil type, moisture, temperature, and microbial activity. Due to its low affinity for soil organic matter, it is weakly sorbed and prone to leaching.

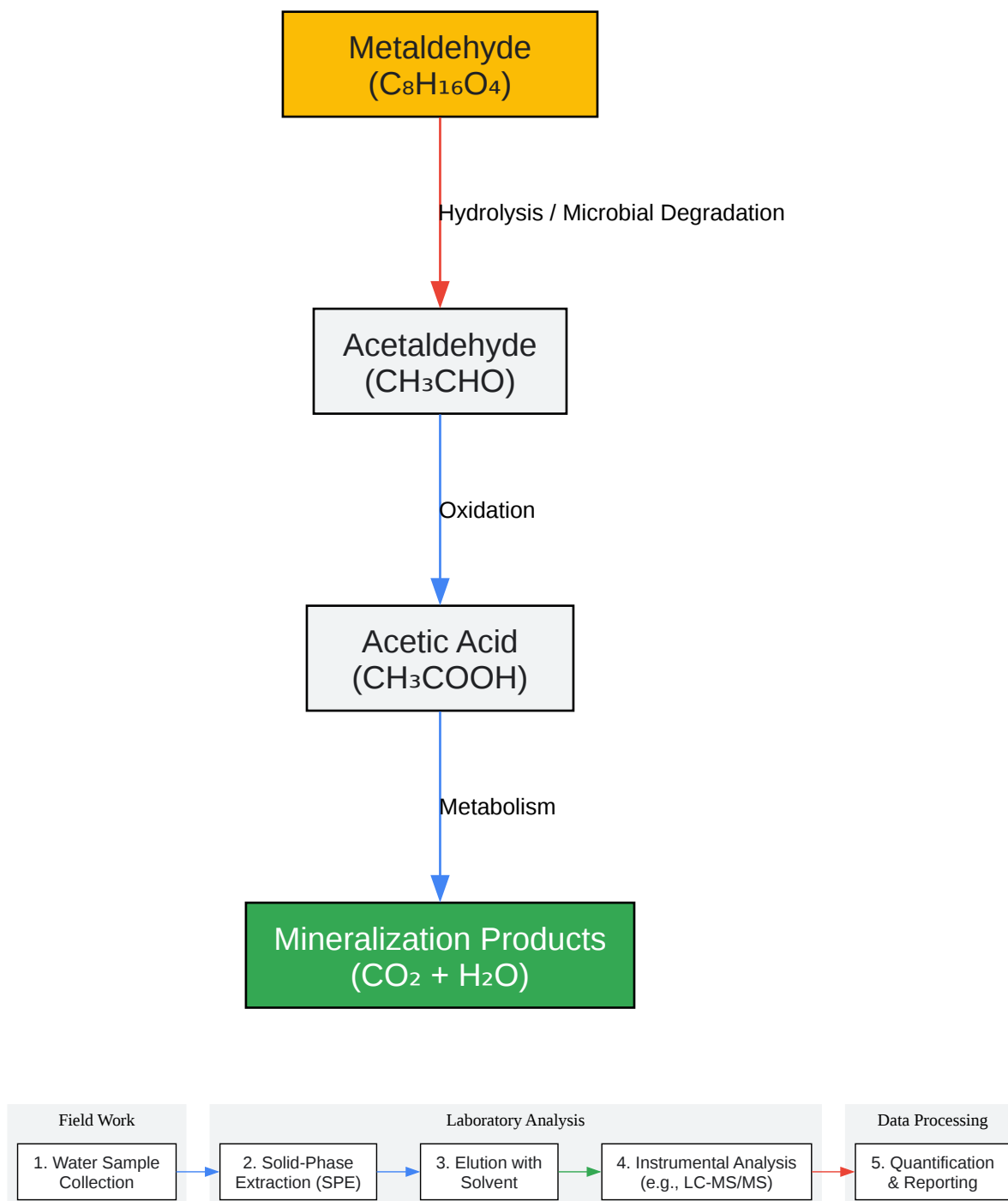
Soil DT50 (Half-life)	Conditions	Reference(s)
3.6 - 4150 days	Varied, with persistence increasing significantly in high soil moisture	
3.17 - 223 days	Dependent on environmental conditions	
222 days	Anaerobic laboratory conditions	
5.3 - 9.9 days	Average German agricultural soils (aerobic)	
0.75 - 2.4 days	Various field studies	

Metaldehyde enters aquatic environments primarily through surface runoff and drainage from treated agricultural fields, especially following heavy rainfall. Once in water, its degradation slows, leading to greater persistence compared to soil environments. This persistence, combined with its high mobility, frequently leads to concentrations in surface and drinking water exceeding the EU's regulatory limit of 0.1 µg/L for a single pesticide. Conventional water treatment processes, such as granular activated carbon (GAC), are often ineffective at removing it.

Aquatic DT50 (Half-life)	Conditions	Reference(s)
12 days	Water sediment under moderate temperatures	
0.27 days	Rice paddy water	

The movement of **metaldehyde** from application to various environmental compartments is a critical aspect of its fate. The following diagram illustrates these pathways.





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